

Personal protective equipment for handling R-7050

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Compound of Interest

Compound Name: R-7050

Cat. No.: B1678725

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Essential Safety and Handling Guide for R-7050

A Note on Chemical Identification: The designation "**R-7050**" is not a standardized chemical identifier. Laboratory chemicals are typically designated by a CAS (Chemical Abstracts Service) number for precise identification. Initial research indicates that "**R-7050**" may refer to different products. The most probable candidates for a research and drug development setting are Sigma-Aldrich's Fatty Acid Supplement (Product Number: F7050), used in cell culture, or Plasthall® 7050, a monomeric plasticizer. Given the target audience of researchers and scientists, this guide will focus on the handling of Sigma-Aldrich F7050. It is imperative to confirm the identity of your specific substance by checking the manufacturer's label and Safety Data Sheet (SDS) before proceeding.

Personal Protective Equipment (PPE) for Sigma-Aldrich F7050

Sigma-Aldrich's F7050 is an animal-component free, sterile-filtered liquid supplement for cell culture.^{[1][2][3]} While it is not classified as hazardous, adherence to standard laboratory safety protocols is essential to ensure personal and environmental protection.

Engineering Controls

- **Ventilation:** Use in a well-ventilated area. A biological safety cabinet is recommended for cell culture applications to maintain sterility and operator safety.

- Safety Stations: Ensure that an eyewash station and safety shower are readily accessible.

Personal Protective Equipment

- Eye and Face Protection:
 - Wear safety glasses with side shields or chemical safety goggles.
- Hand Protection:
 - Chemical-resistant gloves are mandatory. Nitrile rubber gloves are recommended. Always inspect gloves for integrity before use and use proper removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with laboratory and local regulations.

Glove Specification (for Sigma-Aldrich F7050)	Recommendation
Material	Nitrile Rubber
Minimum Layer Thickness	0.11 mm
Breakthrough Time	480 minutes
Tested Material Example	Dermatril® (KCL 740 / Aldrich Z677272)

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Data sourced from the supplier's Safety Data Sheet. If used in a solution or mixed with other substances, consult the glove supplier.

- Skin and Body Protection:
 - A standard laboratory coat should be worn.
- Respiratory Protection:

- Respiratory protection is generally not required unless aerosols are generated.

Operational and Disposal Plans

Handling and Storage

- Handling:
 - Review the Safety Data Sheet (SDS) before use.
 - Don the appropriate PPE as outlined above.
 - Handle the substance in a designated clean area, such as a biological safety cabinet, to prevent contamination of the product and the laboratory environment.
 - Avoid contact with eyes, skin, and clothing.
 - After handling, wash hands thoroughly.
- Storage:
 - Store the product in a tightly closed container at the recommended storage temperature of 2-8°C.

Spill Management

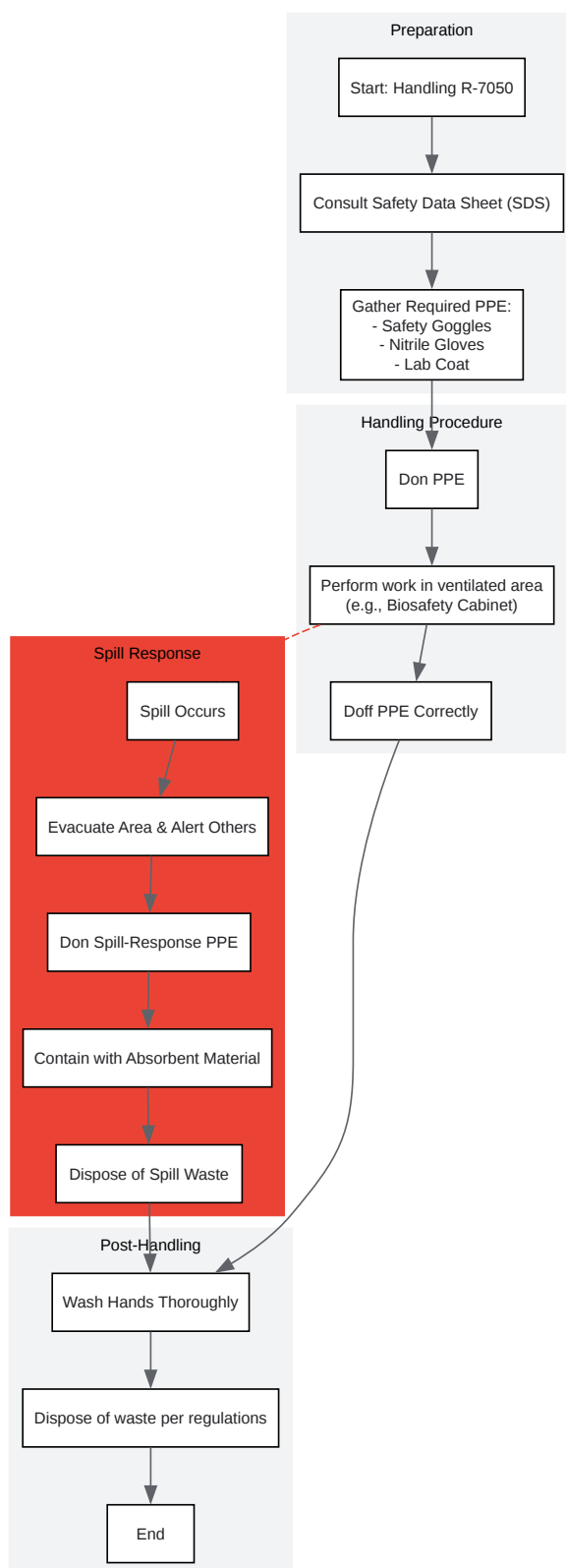
In the event of a spill:

- Evacuate the immediate area.
- Alert colleagues and the laboratory supervisor.
- Wearing appropriate PPE, cover the spill with a liquid-absorbent material (e.g., Chemizorb®).
- Collect the absorbed material and place it in a suitable, sealed container for disposal.
- Clean the affected area thoroughly.

Disposal Plan

- **Waste Disposal:** All waste materials, including empty containers and contaminated disposables, must be disposed of in accordance with federal, state, and local environmental regulations. Do not mix with other waste. Uncleaned containers should be treated as the product itself.

Safety Workflow Diagram



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Caption: Workflow for safe handling of Sigma-Aldrich F7050.

Information on Plasthall® 7050

For the sake of comprehensive safety, if the "R-7050" in your laboratory is identified as Plasthall® 7050, the following PPE is recommended by its manufacturer:

- Eye/Face Protection: Tight sealing safety goggles.
- Skin and Body Protection: Suitable protective clothing.
- Spill Management: For spills, dike and contain with an inert material (e.g., sand, earth).

This substance is not considered hazardous under the OSHA Hazard Communication Standard. However, good industrial hygiene and safety practices should always be followed. Always refer to the specific SDS provided by the manufacturer for detailed guidance.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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